

(Dibutylamino)acetonitrile: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: (Dibutylamino)acetonitrile

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For Researchers, Scientists, and Drug Development Professionals

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This technical guide provides a detailed overview of **(Dibutylamino)acetonitrile**, a chemical compound of interest in various research and development sectors. This document consolidates its fundamental properties, synthesis protocols, and potential applications, presented in a manner accessible to researchers, scientists, and professionals in drug development.

Core Compound Identification

Identifier	Value
Chemical Name	(Dibutylamino)acetonitrile
CAS Number	18071-38-0[1]
Molecular Formula	C ₁₀ H ₂₀ N ₂ [1]
Molecular Weight	168.28 g/mol [1]
Synonyms	2-(Dibutylamino)acetonitrile

Physicochemical Properties

While specific experimental data for **(Dibutylamino)acetonitrile** is not widely published, the properties of analogous aminoacetonitriles can provide valuable insights. The presence of the nitrile group and the tertiary amine functionality dictates its chemical reactivity and physical characteristics.

Property	Predicted/Analogous Value
Boiling Point	Not available
Density	Not available
Solubility	Expected to be soluble in organic solvents.
Appearance	Likely a liquid at room temperature.

Synthesis of (Dibutylamino)acetonitrile

A reliable method for the synthesis of α -amino nitriles is the Strecker synthesis. While a specific protocol for **(Dibutylamino)acetonitrile** is not readily available in the literature, a well-established procedure for the analogous diethylaminoacetonitrile can be adapted. This synthesis involves the reaction of a secondary amine, an aldehyde (in this case, formaldehyde), and a cyanide source.

Experimental Protocol: Adapted from the Synthesis of Diethylaminoacetonitrile

This procedure is adapted from a verified method and should be performed by trained personnel in a well-ventilated fume hood due to the use of highly toxic reagents.

Materials:

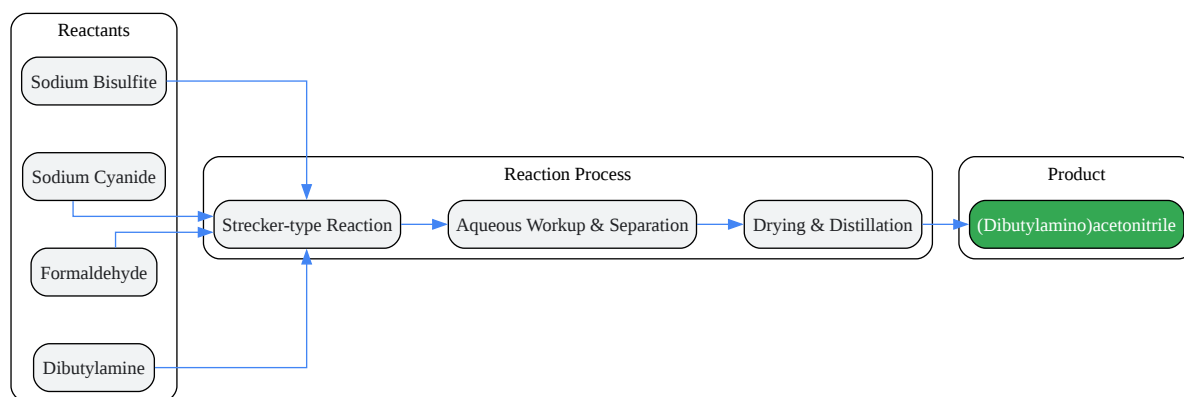
- Dibutylamine
- Formaldehyde (37-40% solution)
- Sodium bisulfite
- Sodium cyanide

- Water
- Drierite (or other suitable drying agent)
- Diethyl ether (for extraction, optional)

Procedure:

- In a suitable reaction vessel, dissolve sodium bisulfite in water.
- Add the formaldehyde solution to the sodium bisulfite solution and warm the mixture gently.
- After cooling, add dibutylamine with stirring and allow the mixture to stand.
- In a separate container, prepare a solution of sodium cyanide in water. Caution: Sodium cyanide is extremely toxic. Handle with extreme care and appropriate personal protective equipment.
- Under vigorous stirring, add the sodium cyanide solution to the reaction mixture.
- Continue stirring to ensure thorough mixing of the layers.
- After the reaction is complete, the upper nitrile layer should be separated.
- Dry the separated product over a suitable drying agent, such as Drierite.
- The crude product can be purified by vacuum distillation.

Logical Workflow for Synthesis



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Caption: A logical workflow diagram illustrating the key stages in the synthesis of **(Dibutylamino)acetonitrile**.

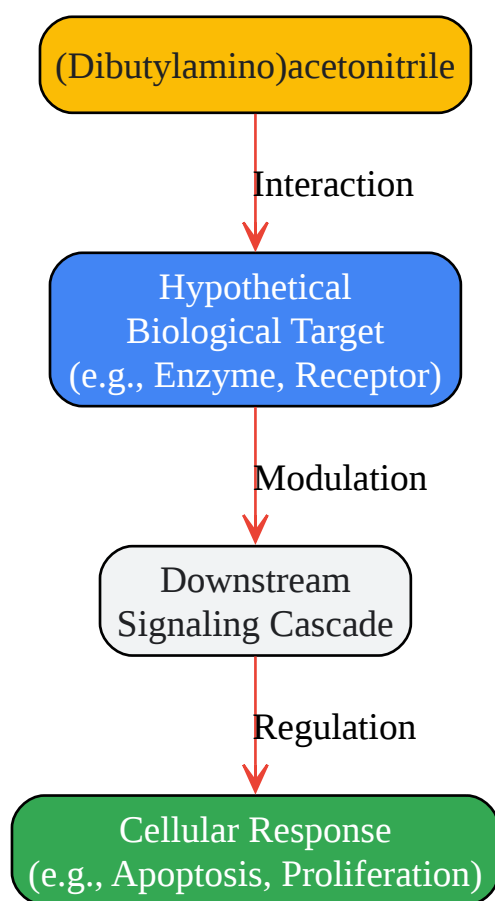
Potential Applications in Research and Drug Development

While specific pharmacological data for **(Dibutylamino)acetonitrile** is not currently available, the α -amino nitrile scaffold is a well-recognized structural motif in medicinal chemistry. These compounds are often investigated for a variety of biological activities. The presence of the lipophilic butyl groups may influence the compound's pharmacokinetic properties, such as membrane permeability and metabolic stability.

Potential areas of investigation for **(Dibutylamino)acetonitrile** and its derivatives could include:

- **Enzyme Inhibition:** The nitrile group can act as a warhead, forming covalent bonds with active site residues of certain enzymes.
- **Ion Channel Modulation:** The tertiary amine and overall molecular structure could interact with ion channels in the central and peripheral nervous systems.
- **Precursors for More Complex Molecules:** **(Dibutylamino)acetonitrile** can serve as a versatile building block for the synthesis of more elaborate molecules with potential therapeutic applications.

Signaling Pathway Hypothesis



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Caption: A hypothetical signaling pathway illustrating the potential mechanism of action for **(Dibutylamino)acetonitrile**.

Conclusion

(Dibutylamino)acetonitrile is a chemical entity with potential for further exploration in various scientific domains, particularly in the synthesis of novel compounds with biological activity. The provided synthesis protocol, adapted from a reliable source, offers a starting point for its preparation. Further research is warranted to fully elucidate its physicochemical properties, pharmacological profile, and potential therapeutic applications. Researchers are encouraged to use this guide as a foundational resource for their investigations into this and related compounds.

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References

- 1. scbt.com [scbt.com]
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